

Acetic anhydride-1,1'-13C2 safety data sheet and handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Acetic anhydride-1,1'-13C2

Cat. No.: B052090

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An In-depth Technical Guide to the Safe Handling of **Acetic Anhydride-1,1'-13C2**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling protocols for **Acetic Anhydride-1,1'-13C2**, a crucial reagent in synthetic chemistry and various research and development applications. Given its hazardous nature, a thorough understanding of its properties and adherence to strict safety protocols are imperative for the protection of laboratory personnel and the environment.

Hazard Identification and Classification

Acetic Anhydride-1,1'-13C2 is a flammable, corrosive, and toxic substance that requires careful handling in a controlled laboratory environment. Its primary hazards are summarized below.

GHS Classification:

- Flammable Liquids: Category 3[1][2][3][4]
- Acute Toxicity, Oral: Category 4[1][2][3]
- Acute Toxicity, Inhalation: Category 2 or 3 (Fatal or Toxic if inhaled)[1][2][4][5]
- Skin Corrosion/Irritation: Category 1B[1][3]

- Serious Eye Damage/Eye Irritation: Category 1[3][4]

Signal Word: Danger[1][2][5][6]

Hazard Pictograms:

- GHS02 (Flame): Flammable
- GHS05 (Corrosion): Corrosive
- GHS06 (Skull and Crossbones): Toxic

Hazard Statements:

- H226: Flammable liquid and vapour.[1][6][7]
- H302: Harmful if swallowed.[1][6]
- H314: Causes severe skin burns and eye damage.[1][6][7]
- H330 / H331: Fatal or Toxic if inhaled.[1][5]
- H335: May cause respiratory irritation.[6]

Physical and Chemical Properties

While the isotopic labeling of **Acetic Anhydride-1,1'-13C2** results in a slightly higher molecular weight than its unlabeled counterpart, its physical and chemical properties are generally comparable.

Property	Value	Reference/Source
Molecular Formula	$(\text{CH}_3^{13}\text{CO})_2\text{O}$	Cambridge Isotope Laboratories, Inc.[5]
Molecular Weight	104.07 g/mol	Cambridge Isotope Laboratories, Inc.[5]
Appearance	Clear, colorless liquid	PubChem[8]
Odor	Strong, pungent, vinegar-like odor	PubChem[8]
Boiling Point	117.9 °C	PubChem[8]
Melting Point	16.6 °C	PubChem[8]
Flash Point	39 °C (103 °F) Closed Cup	PubChem[8]
Density	1.049 g/cm ³ at 25 °C	PubChem[8]
Solubility	Miscible with water (reacts), alcohol, and glycerin	PubChem[8]

Safe Handling and Storage

Adherence to the following procedures is critical to minimize risks associated with **Acetic Anhydride-1,1'-13C2**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[2][4]
- Skin Protection: Use chemically resistant gloves (e.g., butyl rubber, Viton®) and a lab coat. Ensure full body coverage to prevent skin contact.[2][4]
- Respiratory Protection: All handling of **Acetic Anhydride-1,1'-13C2** must be conducted in a certified chemical fume hood.[2] If there is a risk of inhalation, a full-face respirator with an appropriate organic vapor cartridge is necessary.[1][2]

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood with sufficient airflow.[\[2\]](#)[\[6\]](#)
- Emergency eye wash stations and safety showers must be readily accessible in the immediate work area.[\[4\]](#)
- Use explosion-proof electrical and ventilation equipment.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[4\]](#)[\[7\]](#)
- Do not breathe vapors or mist.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Ground and bond containers and receiving equipment to prevent static discharge.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- Use only non-sparking tools.[\[1\]](#)[\[2\]](#)[\[6\]](#)
- When not in use, keep containers tightly closed.[\[1\]](#)[\[2\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in handling areas.[\[1\]](#)[\[2\]](#)[\[4\]](#)

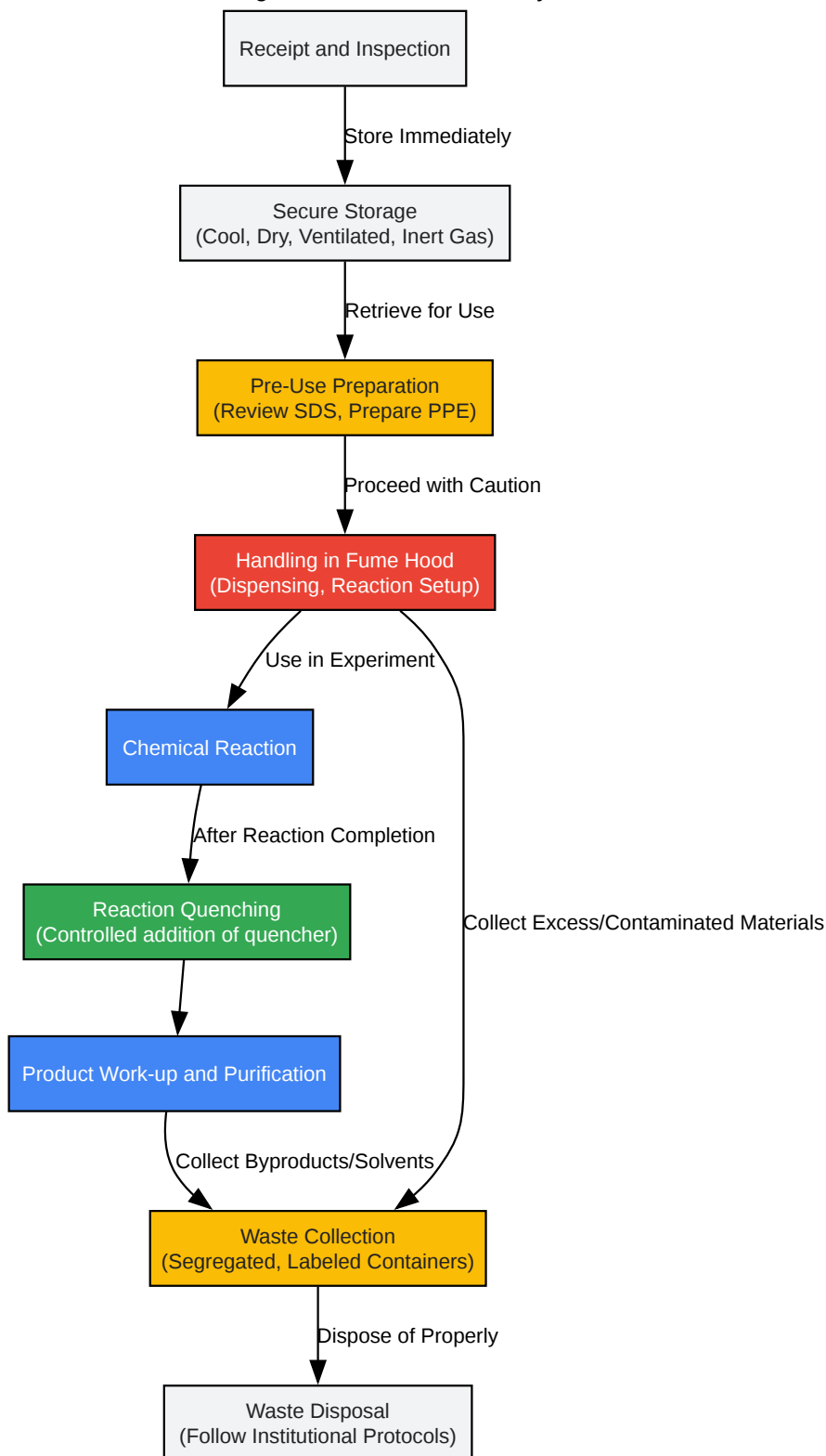
Storage Conditions

- Store in a cool, dry, and well-ventilated place away from incompatible materials.[\[1\]](#)[\[7\]](#)
- Store in a locked cabinet or other secure area.[\[2\]](#)[\[3\]](#)
- Keep containers tightly sealed to prevent moisture absorption, as it is hygroscopic.[\[7\]](#)
- Store under an inert gas atmosphere.[\[7\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Acetic Anhydride-1,1'-13C2** from procurement to disposal.

Safe Handling Workflow for Acetic Anhydride-1,1'-13C2

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **Acetic Anhydride-1,1'-13C2**.

First-Aid Measures

Immediate medical attention is required in case of exposure.

- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a poison center or doctor.[\[2\]](#)[\[4\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[\[1\]](#)[\[4\]](#)[\[6\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[2\]](#)[\[6\]](#)
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[\[1\]](#)[\[2\]](#)

Accidental Release and Fire-Fighting Measures

Accidental Release

- Evacuate personnel to a safe area.[\[7\]](#)
- Remove all sources of ignition.[\[2\]](#)[\[7\]](#)
- Ventilate the area.
- Wear appropriate personal protective equipment, including respiratory protection.[\[7\]](#)
- Contain the spill with an inert absorbent material (e.g., sand, earth). Do not use combustible materials.[\[6\]](#)
- Collect the absorbed material into a suitable container for disposal.[\[7\]](#)

Fire-Fighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[7\]](#)

- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [6]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing. [6][7]

Disposal Considerations

- Dispose of waste in accordance with local, state, and federal regulations.
- Do not allow the product to enter drains or waterways. [7]
- Contaminated packaging should be treated as the product itself.

This technical guide is intended to provide essential safety and handling information for **Acetic Anhydride-1,1'-¹³C₂**. It is not a substitute for a thorough risk assessment and compliance with all applicable safety regulations. Always consult the most recent Safety Data Sheet from your supplier before use.

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- To cite this document: BenchChem. [Acetic anhydride-1,1'-13C₂ safety data sheet and handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b052090#acetic-anhydride-1-1-13c2-safety-data-sheet-and-handling]

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